

Chemical formula and molar mass of copper(II) fluoride dihydrate

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Compound of Interest

Compound Name: *COPPER(II) FLUORIDE
DIHYDRATE*

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An In-depth Technical Guide to **Copper(II) Fluoride Dihydrate**

This guide provides a comprehensive overview of **copper(II) fluoride dihydrate** ($\text{CuF}_2 \cdot 2\text{H}_2\text{O}$), a significant compound in various chemical applications. Tailored for researchers, scientists, and professionals in drug development, this document details its chemical properties, synthesis protocols, and catalytic applications, with a focus on experimental and technical data.

Chemical and Physical Properties

Copper(II) fluoride dihydrate is a blue crystalline solid.[1][2] The anhydrous form, copper(II) fluoride (CuF_2), is a white, hygroscopic crystalline powder.[1][2] The dihydrate form is slightly soluble in cold water and decomposes in hot water.[2] It is soluble in various acids, including hydrochloric, hydrofluoric, and nitric acid, as well as in ethanol.[2]

Table 1: Quantitative Data for Copper(II) Fluoride Anhydrous and Dihydrate

Property	Copper(II) Fluoride (Anhydrous)	Copper(II) Fluoride Dihydrate
Chemical Formula	CuF ₂	CuF ₂ ·2H ₂ O
Molar Mass	101.543 g/mol [1]	137.57 g/mol [3][4]
Appearance	White crystalline powder[1][2]	Blue crystalline solid[1][2]
Density	4.23 g/cm ³ [1]	2.934 g/cm ³ [1][2]
Melting Point	836 °C (decomposes)[1]	>130 °C (decomposes)[4]
Crystal Structure	Monoclinic[1][5]	Monoclinic[6]

Crystal Structure

The crystal structure of **copper(II) fluoride dihydrate** has been determined using single-crystal X-ray diffraction. It possesses a monoclinic unit cell.[6] The copper(II) ion is in a distorted octahedral coordination environment, a consequence of the Jahn-Teller effect for a d⁹ metal ion.[1] In the dihydrate, the copper atom is coordinated to two fluorine atoms and two water oxygen atoms at shorter distances, with two additional fluorine atoms at a greater distance, leading to a [4+2] coordination geometry.[6] This arrangement also features significant hydrogen bonding between the water molecules and neighboring fluoride ions.[6]

Experimental Protocols

Synthesis of Copper(II) Fluoride Dihydrate

A common laboratory-scale synthesis involves the reaction of a copper(II) salt with hydrofluoric acid.[2]

Objective: To synthesize **copper(II) fluoride dihydrate** from copper(II) carbonate.

Materials:

- Copper(II) carbonate (CuCO₃)
- 40% Hydrofluoric acid (HF)

- Distilled water
- Ethanol
- Magnetic stirrer and stir bar
- Heating mantle
- Beaker and filtration apparatus
- Fume hood

Procedure:

- In a fume hood, dissolve copper(II) carbonate in an excess of 40% hydrofluoric acid with constant stirring. The reaction will produce carbon dioxide gas.
- Continue stirring the solution until the evolution of gas ceases, indicating the complete reaction of the carbonate.
- Gently heat the resulting solution to concentrate it, promoting the crystallization of **copper(II) fluoride dihydrate**.
- Allow the solution to cool, which will result in the precipitation of blue crystals of $\text{CuF}_2 \cdot 2\text{H}_2\text{O}$.
- Isolate the crystals by vacuum filtration.
- Wash the crystals with a small amount of cold distilled water, followed by a wash with ethanol to facilitate drying.
- Dry the crystals under vacuum at a low temperature to prevent decomposition.

Safety Precautions: Hydrofluoric acid is highly toxic and corrosive.^[1] All procedures involving HF must be conducted in a well-ventilated fume hood, and appropriate personal protective equipment (gloves, goggles, lab coat) must be worn.

Application in Catalysis: Deoxyfluorination

Copper(II) fluoride can be utilized as a catalyst in deoxyfluorination reactions, converting alcohols to alkyl fluorides, a crucial transformation in the synthesis of pharmaceuticals and agrochemicals.^{[7][8]}

Objective: General protocol for the copper-catalyzed deoxyfluorination of a primary or secondary alcohol.

Materials:

- Copper(II) fluoride (CuF_2)
- Alcohol substrate
- Deoxyfluorination reagent (e.g., an O-alkylisourea adduct formed in situ)^[7]
- Anhydrous organic solvent (e.g., acetonitrile)
- Inert atmosphere (e.g., nitrogen or argon)
- Standard laboratory glassware for organic synthesis
- Stirring and heating apparatus

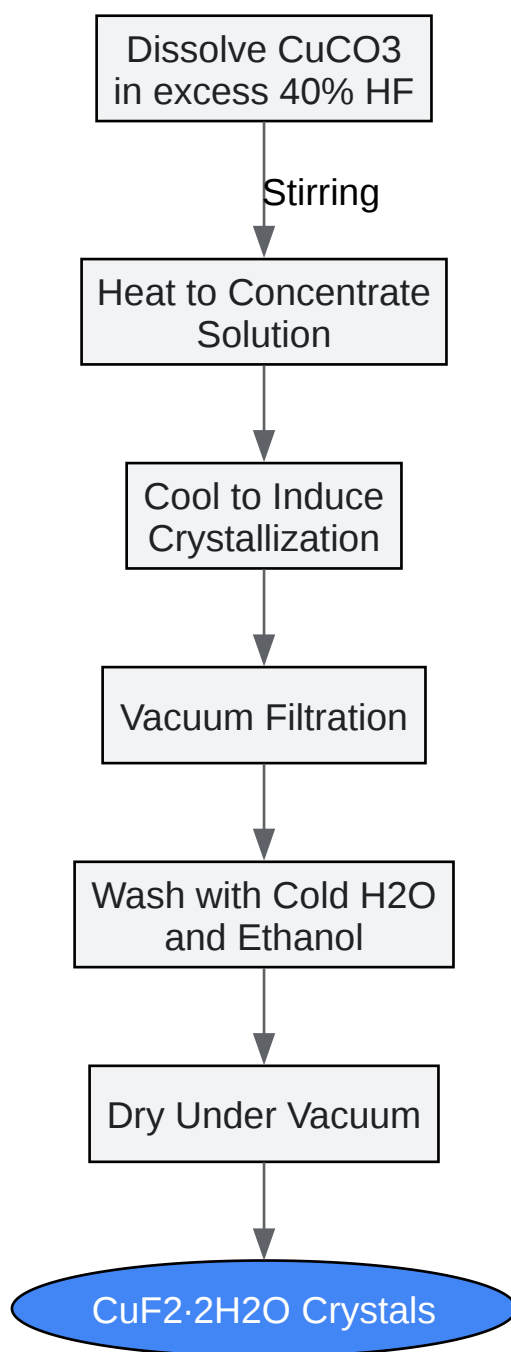
Procedure:

- Set up a reaction vessel under an inert atmosphere.
- To the vessel, add the alcohol substrate and the anhydrous solvent.
- Add the reagents required for the in situ formation of the activating species (e.g., O-alkylisourea).^[7]
- Add copper(II) fluoride to the reaction mixture.
- Heat the mixture to the specified reaction temperature and stir for the required duration.
- Monitor the reaction progress using an appropriate analytical technique (e.g., TLC, GC-MS).
- Upon completion, cool the reaction mixture and quench it appropriately.

- Perform an aqueous workup to remove the catalyst and other water-soluble byproducts.
- Extract the product with a suitable organic solvent.
- Dry the organic layer, remove the solvent under reduced pressure, and purify the crude product using techniques such as column chromatography to obtain the desired alkyl fluoride.

Visualizations

Experimental Workflow for Synthesis

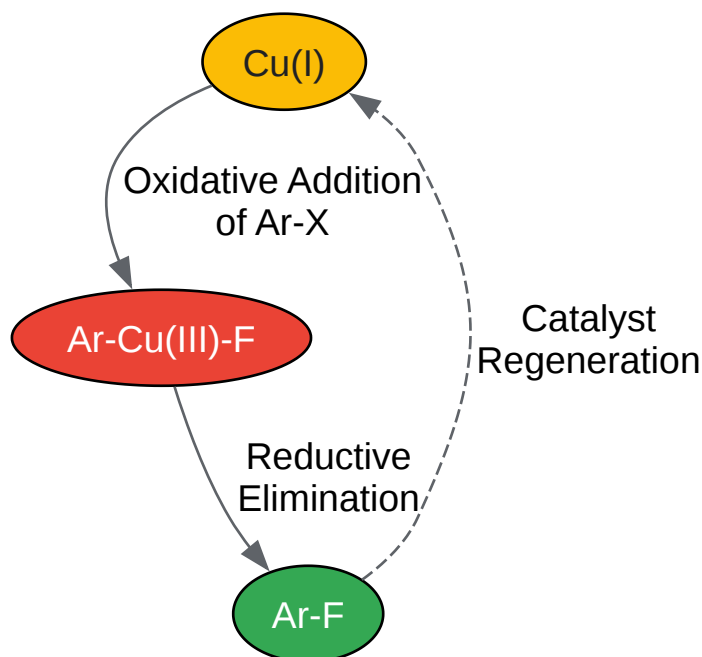


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Caption: Workflow for the synthesis of **copper(II) fluoride dihydrate**.

Simplified Catalytic Cycle for Copper-Catalyzed Fluorination

The mechanism for copper-catalyzed fluorination reactions can be complex and substrate-dependent. Often, a Cu(I)/Cu(III) catalytic cycle is proposed.[9]



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Caption: Simplified Cu(I)/Cu(III) catalytic cycle in aryl fluorination.

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References

- 1. Copper(II) fluoride - Wikipedia [en.wikipedia.org]
- 2. Page loading... [wap.guidechem.com]
- 3. Frontiers | Copper-Promoted Hiyama Cross-Coupling of Arylsilanes With Thiuram Reagents: A Facile Synthesis of Aryl Dithiocarbamates [frontiersin.org]
- 4. researchgate.net [researchgate.net]
- 5. next-gen.materialsproject.org [next-gen.materialsproject.org]

- 6. pubs.aip.org [pubs.aip.org]
- 7. chemrxiv.org [chemrxiv.org]
- 8. chemimpex.com [chemimpex.com]
- 9. Copper-catalyzed fluorination of 2-pyridyl aryl bromides - Chemical Science (RSC Publishing) [pubs.rsc.org]
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